

Application Notes and Protocols: Catalytic Synthesis of Benzophenone Imine using Tetrabutylammonium Fluoride

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Compound of Interest		
Compound Name:	Benzophenone imine	
Cat. No.:	B093159	Get Quote

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These application notes provide a detailed overview and experimental protocols for the synthesis of **benzophenone imine**, a crucial intermediate in pharmaceutical and chemical research, utilizing tetrabutylammonium fluoride (TBAF) as a catalyst. This method offers a convenient and efficient alternative to traditional synthetic routes that often require harsh conditions or stoichiometric amounts of metal reagents.[1][2]

Introduction

Benzophenone imine is a widely used ammonia equivalent in metal-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination, for the synthesis of primary amines.[1] It also serves as a key precursor for the synthesis of non-natural amino acids and other nitrogencontaining compounds.[1] Traditional methods for its preparation often involve air- and moisture-sensitive reagents or high-pressure apparatus.[1]

The use of tetrabutylammonium fluoride (TBAF) as a catalyst for the reaction between benzophenone and bis(trimethylsilyl)amine presents a mild and operationally simple method for the synthesis of **benzophenone imine**.[1][2] This reaction proceeds at ambient temperature and pressure, making it highly suitable for standard laboratory setups and scalable for multigram synthesis.[1][2]



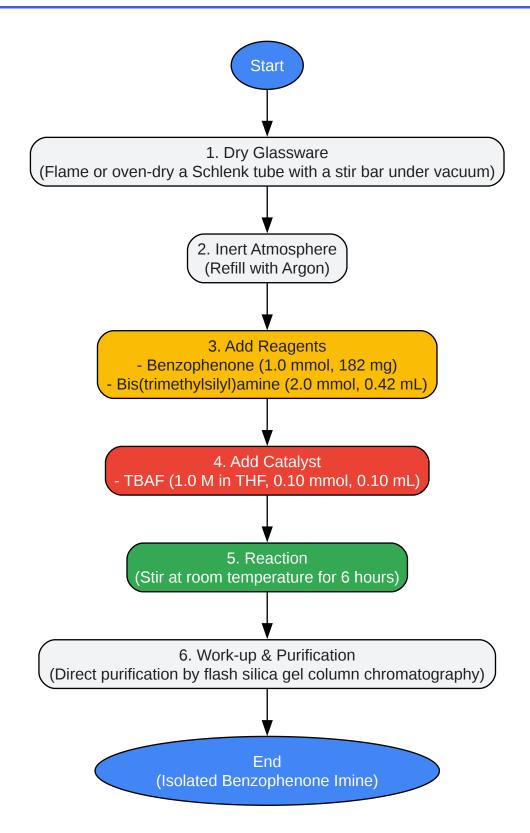
Reaction Principle and Mechanism

The TBAF-catalyzed synthesis of **benzophenone imine** involves the reaction of benzophenone with bis(trimethylsilyl)amine as the nitrogen source. The proposed reaction mechanism is initiated by the reaction of TBAF with bis(trimethylsilyl)amine, likely facilitated by trace amounts of water, to form a key intermediate, tetrabutylammonium trimethylsilanolate.[1] This intermediate then reacts further with bis(trimethylsilyl)amine to generate a nucleophilic bis(trimethylsilyl)amide species. This species adds to the carbonyl group of benzophenone, followed by an intramolecular silyl group transfer and subsequent elimination to yield the **benzophenone imine** and hexamethyldisiloxane as a byproduct.[1]

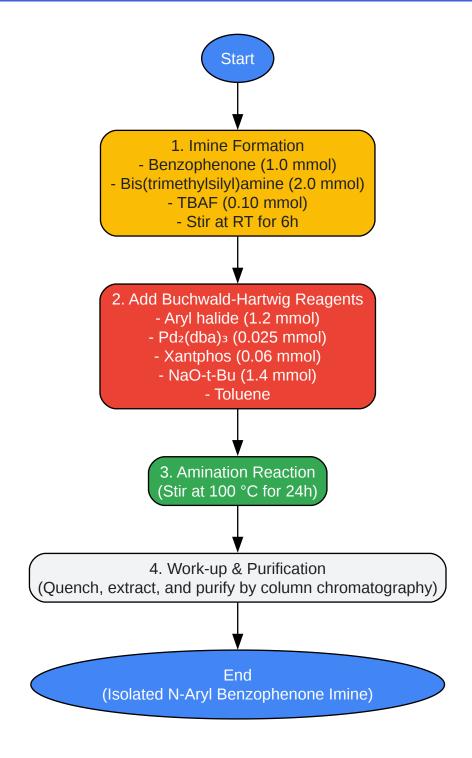












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References

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- 2. researchgate.net [researchgate.net]
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